

Physical properties of 1,3-propane sultone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propane sultone

Cat. No.: B022683

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 1,3-**Propane Sultone**

Introduction

1,3-Propane sultone (CAS No. 1120-71-4) is a cyclic sulfonate ester, a class of organosulfur compounds known as sultones.^{[1][2]} It presents as a white crystalline solid or a colorless to light yellow liquid at or above its melting point.^{[3][4][5]} This compound is utilized as a chemical intermediate to introduce the sulfopropyl group into molecules, which can confer water solubility and an anionic character. Its applications are found in the synthesis of specialized surfactants, dyes, polymers, and as an electrolyte additive in lithium-ion batteries to improve performance and stability. Due to its nature as an activated ester, it is a potent alkylating agent and is classified as toxic, carcinogenic, mutagenic, and teratogenic. This guide provides a detailed overview of its core physical properties for researchers, scientists, and professionals in drug development.

Quantitative Physical and Chemical Properties

The physical characteristics of 1,3-**propane sultone** are summarized below. These properties are crucial for its handling, application in synthesis, and for safety considerations.

General and Thermodynamic Properties

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ O ₃ S	
Molecular Weight	122.14 g/mol	
Appearance	White crystalline solid or colorless/light yellow liquid	
Odor	Foul odor upon melting	
Melting Point	30-33 °C (86-91.4 °F)	
Boiling Point	180 °C @ 30 mmHg (40 hPa)	
	112 °C @ 1.4 mmHg	
	297.6 °C @ 760 mmHg	
Flash Point	>110 °C (>230 °F)	
Vapor Pressure	0.27 mmHg @ 25 °C	
	0.003 hPa @ 20 °C	

Physicochemical Properties

Property	Value	Source(s)
Density	1.392 g/mL @ 25 °C	
	1.392 g/cm ³ @ 40 °C	
Refractive Index	1.450 @ 40 °C	
	1.4585 @ 25 °C	
Water Solubility	100 g/L; hydrolyzes slowly	
Partition Coefficient (log Pow)	-0.28 to -0.52	

Solubility Profile

Solvent Type	Solubility	Source(s)
Water	Soluble (100 g/L)	
Aliphatic Hydrocarbons (e.g., Hexane)	Insoluble	
Aromatic Hydrocarbons	Readily Soluble	
Ketones (e.g., Acetone)	Readily Soluble	
Esters (e.g., Ethyl Acetate)	Readily Soluble	
Alcohols (e.g., Ethanol)	Soluble	
Ethers (e.g., Diethyl Ether, THF)	Soluble	
Other (e.g., Chloroform, DMF)	Soluble	

Experimental Protocols for Property Determination

The determination of physical properties for compounds like **1,3-propane sultone** follows established laboratory procedures. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point is a fundamental property used for identification and purity assessment.

- **Sample Preparation:** A small amount of the solid **1,3-propane sultone** is finely crushed into a powder. This powder is then packed into a capillary tube to a height of a few millimeters.
- **Apparatus:** A calibrated melting point apparatus is used. This device consists of a heating block or oil bath, a thermometer or temperature probe, and a viewing lens.
- **Procedure:** The capillary tube containing the sample is placed into the heating block of the apparatus. The sample is heated at a controlled rate.
- **Observation:** The temperature at which the substance first begins to liquefy is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear

liquid is recorded as the end of the melting range. For a pure substance, this range is typically narrow.

Boiling Point Determination (Distillation Method)

The boiling point provides insight into the volatility of a substance. The distillation method is suitable when a sufficient quantity of the liquid is available.

- **Apparatus Setup:** A simple distillation apparatus is assembled, which includes a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask. The apparatus should be placed in a fume hood due to the compound's toxicity.
- **Sample and Heating:** Approximately 5-10 mL of liquid **1,3-propane sultone** is placed in the round-bottom flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling. The flask is then gently heated.
- **Temperature Measurement:** The thermometer is positioned so that the top of its bulb is level with the bottom of the side arm leading to the condenser. This ensures the measurement of the vapor temperature as it passes into the condenser, not the temperature of the superheated liquid.
- **Data Recording:** As the liquid boils, its vapor travels up into the distillation head. The temperature will rise and then stabilize. This stable temperature, observed while the vapor is actively condensing and dripping into the receiving flask, is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Solubility Determination (Qualitative)

This protocol determines the solubility of **1,3-propane sultone** in various solvents.

- **Preparation:** A series of clean, dry test tubes are prepared, one for each solvent to be tested (e.g., water, hexane, ethanol, toluene).
- **Procedure:** Approximately 0.5 mL of the chosen solvent is added to a test tube. To this, a small, measured amount (e.g., 20-30 mg) of **1,3-propane sultone** is added.
- **Observation:** The mixture is agitated or vortexed to facilitate dissolution. The sample is observed to determine if it is soluble (the solid completely disappears), partially soluble

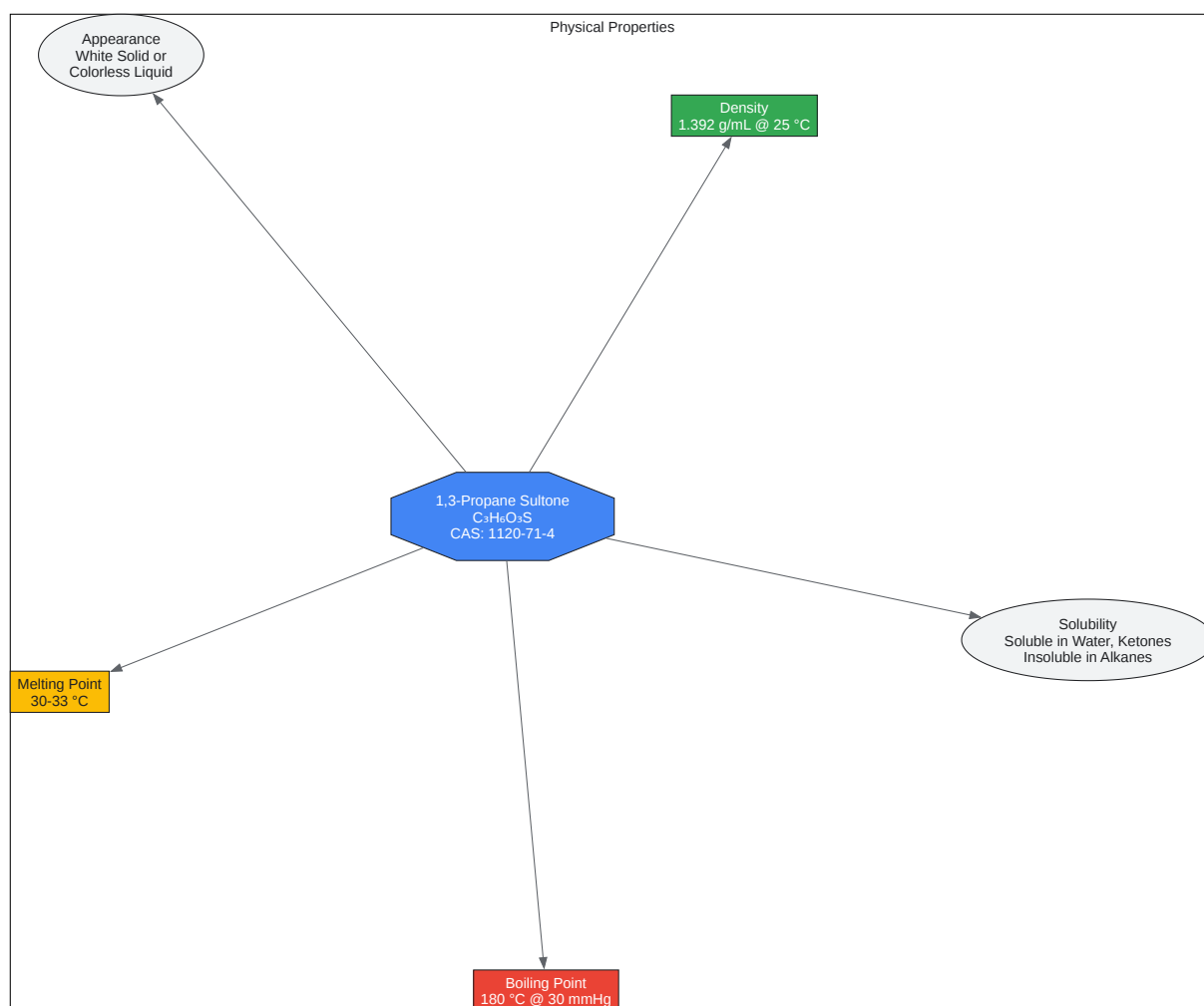
(some solid remains), or insoluble (the solid does not appear to dissolve at all).

- Note on Reactivity: When testing solubility in water, it is important to note that 1,3-**propane sultone** reacts slowly with water to form 3-hydroxypropanesulfonic acid. This hydrolysis can be accelerated by the presence of acid.

Visualizations

Logical Relationships of Physical Properties

The following diagram illustrates the core physical properties associated with 1,3-**propane sultone**.

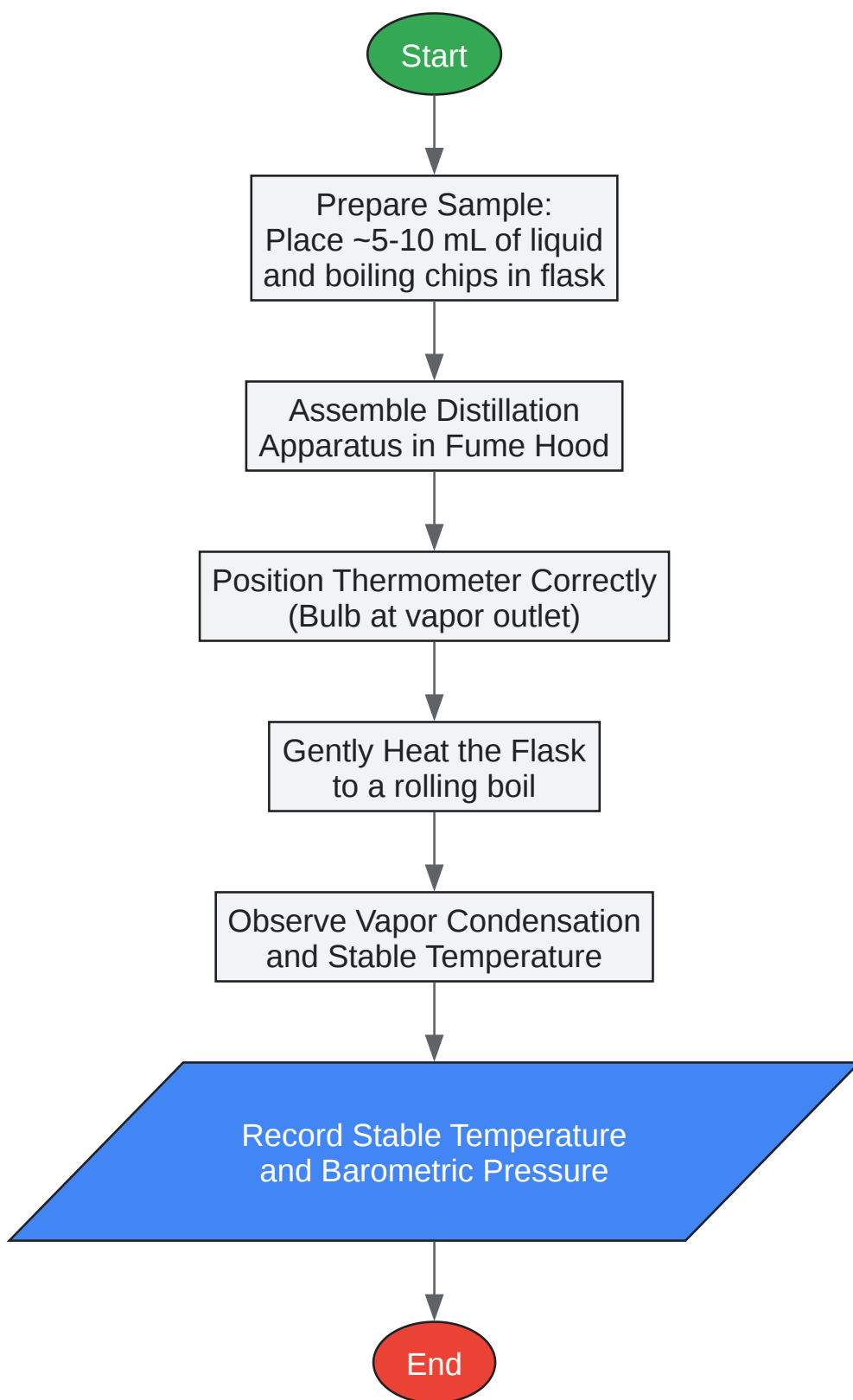


[Click to download full resolution via product page](#)

Core physical properties of 1,3-**propane sultone**.

Experimental Workflow: Boiling Point Determination

This diagram outlines the general workflow for determining the boiling point of a liquid compound using the distillation method.



[Click to download full resolution via product page](#)

Workflow for boiling point determination via distillation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-Propane sultone - Wikipedia [en.wikipedia.org]
- 2. The properties and uses of 1,3-Propane sultone _Chemicalbook [chemicalbook.com]
- 3. Propane sultone | C₃H₆O₃S | CID 14264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. What is 1,3-Propane sultone - Chemical Supplier Unilong [unilongindustry.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Physical properties of 1,3-propane sultone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022683#physical-properties-of-1-3-propane-sultone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com